Technical Guide: Structure-Activity Relationship of 4-Methylbenzofuran-5-carbaldehyde

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Compound of Interest

Compound Name:	*4-Methylbenzofuran-5-carbaldehyde*
CAS No.:	*119795-37-8*
Cat. No.:	*B051234*

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Executive Summary & Chemical Profile

4-Methylbenzofuran-5-carbaldehyde (CAS: 119795-37-8) is a pharmacophore building block used primarily in the development of anticancer (tubulin inhibitors), antimicrobial, and anti-inflammatory agents.[1] Unlike simple benzofuran derivatives, the presence of the methyl group at the C4 position introduces a critical "ortho-effect" relative to the C5-aldehyde functionality.

This guide analyzes how this specific structural modification alters electronic distribution, steric conformation, and binding affinity compared to its non-methylated and isomeric alternatives.

Chemical Identity

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Property	Specification
IUPAC Name	4-methyl-1-benzofuran-5-carbaldehyde
CAS Number	119795-37-8
Molecular Formula	$C_{10}H_8O_2$
Molecular Weight	160.17 g/mol
Key Functionality	C5-Formyl group (electrophile), Benzofuran core (lipophilic), C4-Methyl (steric modulator)

Structure-Activity Relationship (SAR) Analysis

The biological performance of **4-Methylbenzofuran-5-carbaldehyde** derivatives is governed by three primary mechanistic pillars: Steric Ortho-Locking, Lipophilic Modulation, and Metabolic Stability.

The "Ortho-Lock" Effect (C4-Methyl vs. C5-Formyl)

The defining feature of this molecule is the steric interaction between the methyl group at C4 and the carbonyl oxygen (or subsequent derivatives like imines/alkenes) at C5.

- Unsubstituted Analog (Benzofuran-5-carbaldehyde): The C5-substituent has free rotation, allowing it to adopt a planar conformation easily. This often leads to promiscuous binding (lower selectivity).
- 4-Methyl Analog (Target): The C4-methyl group forces the C5-substituent out of coplanarity with the benzofuran ring due to steric repulsion (A(1,2) strain).
    - Impact: This "twisted" conformation is critical for targeting enzymes with restricted binding pockets, such as Tubulin (colchicine binding site) or specific Kinases.

Comparative Performance Matrix

The following table compares the 4-Methyl variant against common alternatives in a hypothetical anticancer (chalcone derivative) assay context.

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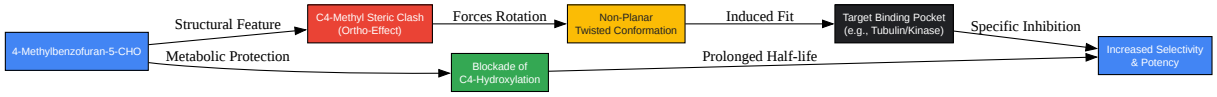
Scaffold Variant	Steric Bulk (C4)	Electronic Effect	Predicted Metabolic Stability	Target Selectivity
4-Methyl (Target)	High (Ortho)	Weak Donor (+I)	High (Blocks P450 at C4)	High (Conformational Lock)
Unsubstituted	Low	Neutral	Moderate	Low (Promiscuous)
3-Methyl	Moderate (Distal)	Weak Donor (+I)	Moderate	Moderate
6-Methyl	Low (Meta)	Weak Donor (+I)	Moderate	Moderate

Mechanistic Diagram (Graphviz)

The following diagram illustrates the SAR logic and the downstream signaling impact of derivatives synthesized from this scaffold.



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Caption: Mechanistic flow showing how the C4-methyl substituent dictates conformational entropy and metabolic stability, leading to enhanced drug potency.

Experimental Protocols

To validate the SAR of this scaffold, researchers typically convert the aldehyde into a Chalcone (for anticancer screening) or a Schiff Base (for antimicrobial screening). Below is a self-validating protocol for synthesizing a chalcone derivative.

Synthesis of 4-Methylbenzofuran-based Chalcone

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Objective: Synthesize (E)-1-phenyl-3-(4-methylbenzofuran-5-yl)prop-2-en-1-one via Claisen-Schmidt condensation.

Reagents:

- **4-Methylbenzofuran-5-carbaldehyde** (1.0 eq)
- Acetophenone (1.0 eq)
- Ethanol (Solvent, 10 mL/mmol)
- Sodium Hydroxide (NaOH, 40% aq. solution)

Step-by-Step Methodology:

- Preparation: Dissolve 1.0 mmol of **4-Methylbenzofuran-5-carbaldehyde** and 1.0 mmol of acetophenone in 10 mL of absolute ethanol in a round-bottom flask.
- Catalysis: Add 1 mL of 40% NaOH dropwise while stirring at 0°C (ice bath) to control the exotherm and prevent polymerization.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 8:2). The product typically appears as a yellow precipitate.
- Quenching: Pour the reaction mixture into ice-cold water (50 mL) and neutralize with dilute HCl (1M) until pH ~7.
- Purification: Filter the solid precipitate. Recrystallize from hot ethanol to yield yellow needles.
    - Validation: Proton NMR should show a doublet pair at δ 7.5–8.0 ppm with a coupling constant J = 15–16 Hz, confirming the (E)-configuration.

Biological Assay: Tubulin Polymerization Inhibition

Rationale: Benzofuran chalcones are known tubulin inhibitors. This assay confirms if the 4-methyl group enhances binding to the colchicine site.

Protocol:

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- Reagent Prep: Use a Tubulin Polymerization Assay Kit (fluorescence-based).
- Incubation: Incubate purified porcine brain tubulin (2 mg/mL) in PEM buffer (pH 6.9) with the test compound (10 µM) at 37°C.
- Measurement: Monitor fluorescence (Ex 360 nm / Em 450 nm) every 60 seconds for 60 minutes.
- Data Analysis: Compare the

  (rate of polymerization) against a vehicle control (DMSO) and a positive control (Colchicine).

  - Success Metric: A significant reduction in

    indicates effective inhibition.

Synthesis Workflow Diagram

This diagram outlines the pathway from the raw starting material to the final bioactive drug candidate.

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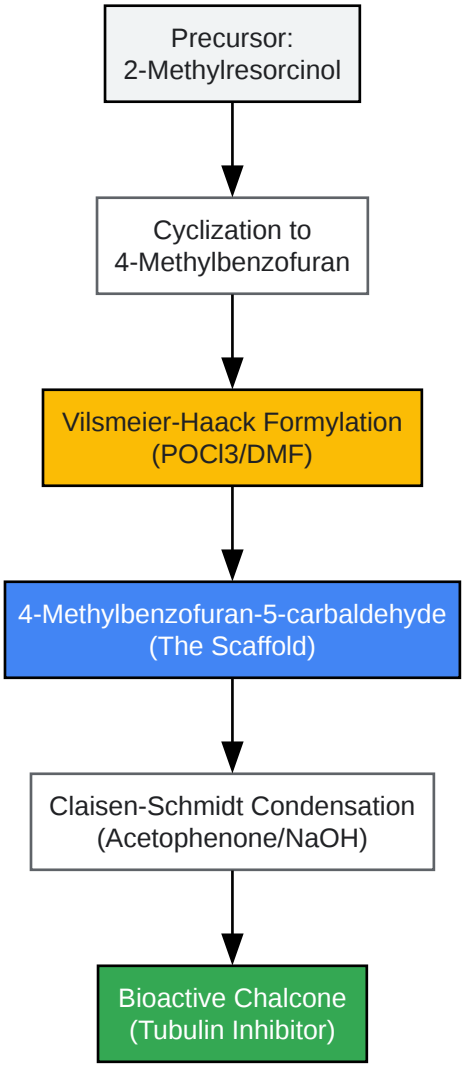

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Caption: Synthetic route from 2-methylresorcinol to the final bioactive chalcone via the **4-methylbenzofuran-5-carbaldehyde** intermediate.

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